using 2-iodo-N-(1-phenylethyl)acetamide in covalent fragment-based screening

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Compound of Interest

Compound Name:	*2-iodo-N-(1-phenylethyl)acetamide*
Cat. No.:	*B12021906*

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Application Note: Covalent Fragment-Based Screening with **2-iodo-N-(1-phenylethyl)acetamide**

Executive Summary

This guide details the application of **2-iodo-N-(1-phenylethyl)acetamide** (CAS: 868255-01-0) as a model electrophilic fragment in Covalent Fragment-Based Drug Discovery (FBDD). Unlike traditional reversible binders, this compound utilizes a "warhead-and-scaffold" architecture: the iodoacetamide moiety drives irreversible alkylation of nucleophilic cysteine residues, while the 1-phenylethyl group provides steric and hydrophobic complementarity to the target pocket.

This protocol is designed for researchers utilizing Intact Protein Mass Spectrometry (LC-MS) to screen for site-specific engagement. It prioritizes the differentiation between specific ligand-directed labeling and non-specific promiscuous alkylation.

Chemical Mechanism & Rationale

The Compound Architecture

- Warhead (Electrophile): The

-iodoacetamide group is a "soft" electrophile that reacts preferentially with the "soft" nucleophile of the thiolate anion (

) on cysteine residues via an

mechanism.

- Scaffold (Recognition Element): The

  -(1-phenylethyl) moiety serves as a minimal pharmacophore. In a successful hit, this group binds non-covalently to a hydrophobic pocket adjacent to the cysteine, increasing the local residence time (

) and facilitating the covalent reaction (

).

Reaction Pathway

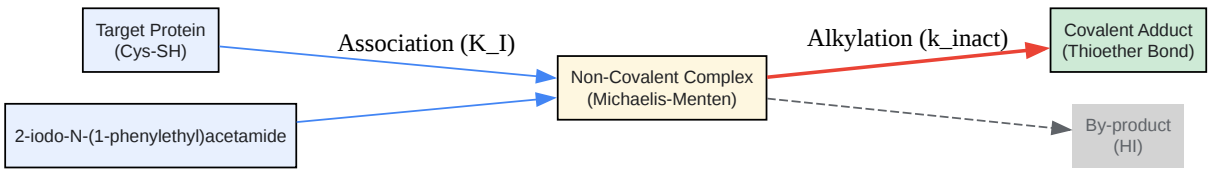
The reaction proceeds through a two-step model:

- Reversible Binding (

  ): The phenylethyl group associates with the protein pocket.

- Irreversible Reactivity (

  ): The iodine is displaced by the cysteine sulfur.



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Figure 1: Two-step mechanism of covalent inhibition. The efficiency of the reaction depends on the affinity of the phenylethyl scaffold (

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) and the reactivity of the iodoacetamide (

).

Experimental Protocol

Critical Reagent Preparation

WARNING: Iodoacetamide fragments are alkylating agents. Handle with gloves in a fume hood.

Reagent	Concentration	Solvent	Storage	Notes
Fragment Stock	100 mM	DMSO	-20°C	Avoid freeze-thaw cycles.
Target Protein	10–50 µM	Buffer	-80°C	MUST be free of DTT/BME.
TCEP (Reductant)	10 mM	Water	Fresh	Non-thiol reductant; compatible with iodoacetamides.
Reaction Buffer	1x	HEPES/PBS	4°C	pH 7.5 recommended. Avoid Tris (primary amine).

Expert Insight: Standard reducing agents like DTT or

-mercaptoethanol contain thiols that will scavenge the iodoacetamide warhead, yielding false negatives. Use TCEP (tris(2-carboxyethyl)phosphine) if a reducing environment is required to maintain protein stability.

Primary Screen: Intact Protein LC-MS

Objective: Determine the Percent Bound (Occupancy) of the protein by the fragment.

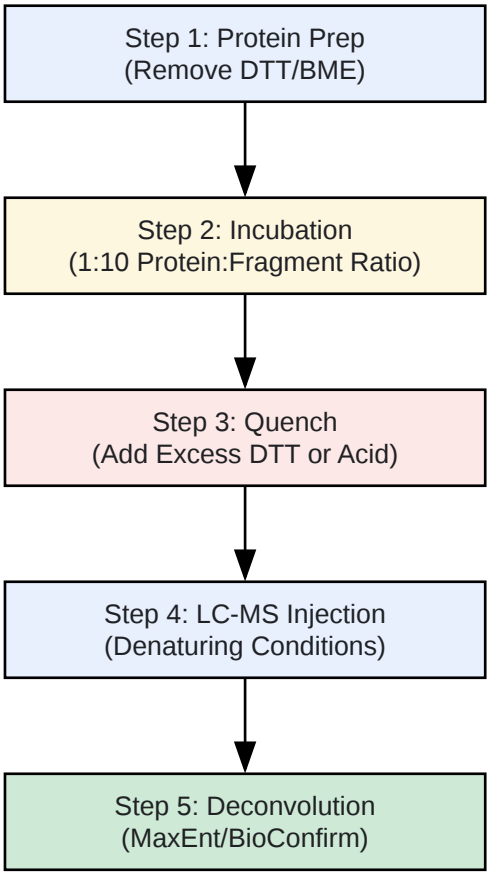
Step-by-Step Workflow:

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- Protein Preparation:
  - Dilute protein to 2 µM in Reaction Buffer (e.g., 20 mM HEPES pH 7.5, 150 mM NaCl).
  - Optional: Add 0.5 mM TCEP if the protein contains surface cysteines prone to oxidation.
- Compound Addition:
  - Add **2-iodo-N-(1-phenylethyl)acetamide** to a final concentration of 20 µM (10-fold molar excess).
  - Final DMSO concentration should be

    2%.
- Incubation:
  - Incubate at Room Temperature (25°C) for 60 minutes.
  - Note: Time-course experiments (15, 30, 60, 120 min) are recommended for kinetic characterization.
- Quenching (Optional but Recommended):
  - Add 5 mM DTT or dilute 1:1 with 0.2% Formic Acid to stop the reaction immediately before injection.
- LC-MS Analysis:
  - Column: C4 or C8 Reverse Phase (e.g., Waters BEH C4).
  - Gradient: Rapid desalting gradient (5% to 95% Acetonitrile + 0.1% Formic Acid over 2-4 minutes).
  - MS System: TOF or Orbitrap (High Resolution is critical to resolve the +289 Da adduct).

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Figure 2: Screening workflow for intact protein mass spectrometry.

Data Analysis & Interpretation

Calculating Occupancy

After deconvolution of the raw MS charge envelope, identify the mass peaks:

- [M]: Unmodified Protein Mass.
- [M + 289]: Mono-adduct (Protein + Fragment - HI). Note: Iodine (127 Da) is lost; the added mass is the acetamide-phenylethyl group.
  - Correction: The added mass is actually the full fragment (289 Da) minus HI (128 Da) = +161.08 Da shift expected?
  - Correction Check: Reaction: R-SH + I-CH2-R' -> R-S-CH2-R' + HI.

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- Fragment MW (C10H12INO) = ~289.1 Da.
- Loss of I (126.9) + Loss of H (1.0).
- Mass Shift = +161.1 Da. (C10H12NO group added).

Formula:

Acceptance Criteria

- Specific Binding: >50% occupancy at 1 hour with clean mono-adduct formation.
- Non-Specific Binding: Presence of di-, tri-, or poly-adducts (laddering) indicates the fragment is reacting promiscuously with surface residues rather than a specific pocket.

Validation: Peptide Mapping

Objective: Confirm the fragment is modifying the intended cysteine residue.

- Digest: Incubate labeled protein with Trypsin or Chymotrypsin.
- LC-MS/MS: Analyze peptides.
- Search Parameter: Set a variable modification on Cysteine of +161.08 Da.
- Result: The MS/MS fragmentation spectra (b- and y-ions) must pinpoint the modification to the specific cysteine of interest.

Counter-Screening: Glutathione (GSH) Reactivity

To ensure the fragment is not hyper-reactive (a "pan-assay interference" compound), measure its intrinsic reactivity.

- Protocol: Incubate 50 µM fragment with 50 µM GSH in PBS.
- Readout: Measure disappearance of parent fragment or appearance of GSH-adduct by LC-UV or LC-MS at t=0, 1h, 4h, 24h.
- Threshold: A half-life (

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) < 15 minutes suggests the compound is too reactive for specific chemical biology applications.

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